

Solcitinib Solubility and Stock Solution Preparation

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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The table below summarizes key physicochemical data and standard stock solution preparation methods for **Solcitinib** [1] [2].

Parameter	Details
Molecular Weight	389.45 g/mol [1] [2]
CAS Number	1206163-45-2 [1] [2]
Solubility in DMSO	20 mg/mL (approximately 51.4 mM) [1] [3]
Solubility in Water	<1 mg/mL [1]
Solubility in Ethanol	<1 mg/mL [1]
Standard Stock Concentration	16.7 mg/mL in DMSO [1] [2]

Protocol: Preparing a 16.7 mg/mL DMSO Stock Solution [1]

- Bring the DMSO to room temperature and use a fresh, dry vial.
- Weigh 16.7 mg of **Solcitinib** powder.
- Add 1 mL of DMSO directly to the powder.

- Vortex or sonicate the mixture until a clear solution is obtained. Gentle warming to 60°C may be required to aid dissolution [2].
- Aliquot the stock solution and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Formulation Protocols for In Vivo Studies

For in vivo experiments, the DMSO stock solution must be further diluted into a biocompatible solvent system. Below are three validated protocols [1] [2].

Protocol 1: PEG300/Tween80/Saline System [1] [2] This formulation yields a clear solution at **1.67 mg/mL**.

- **Solvent System:** 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline.
- **Preparation:**
 - Add 100 µL of the 16.7 mg/mL DMSO stock solution to 400 µL of PEG300. Mix evenly.
 - Add 50 µL of Tween-80 to the mixture and mix evenly.
 - Add 450 µL of normal saline (0.9% NaCl in ddH₂O) to adjust the final volume to 1 mL.

Protocol 2: SBE-β-CD/Saline System [1] [2] This formulation yields a clear solution at **1.67 mg/mL**.

- **Solvent System:** 10% DMSO + 90% (20% SBE-β-CD in Saline).
- **Preparation:**
 - First, prepare a 20% SBE-β-CD in Saline solution by dissolving 2 g of SBE-β-CD in 10 mL of saline. Ensure it is completely dissolved and clear.
 - Add 100 µL of the 16.7 mg/mL DMSO stock solution to 900 µL of the 20% SBE-β-CD solution. Mix evenly.

Protocol 3: Corn Oil System [1] [2] This formulation yields a clear solution at **1.67 mg/mL** and may be suitable for longer-term dosing studies.

- **Solvent System:** 10% DMSO + 90% Corn Oil.
- **Preparation:**
 - Add 100 µL of the 16.7 mg/mL DMSO stock solution to 900 µL of corn oil.
 - Mix evenly using vortexing or sonication.

Frequently Asked Questions (FAQs)

Q1: My solution has become cloudy or precipitated has formed. What should I do? Cloudiness indicates that the compound is crashing out of solution.

- **For stock solutions:** Ensure you are using fresh, anhydrous DMSO. Gently warm the solution to 60°C and sonicate. If precipitation persists, the powder may have degraded, and a new batch should be prepared.
- **For working formulations:** Confirm that you are adding co-solvents in the exact sequence specified (DMSO stock → PEG300 → Tween80 → Saline). Sequential addition is critical for stability. Slight warming and sonication can help re-dissolve the precipitate.

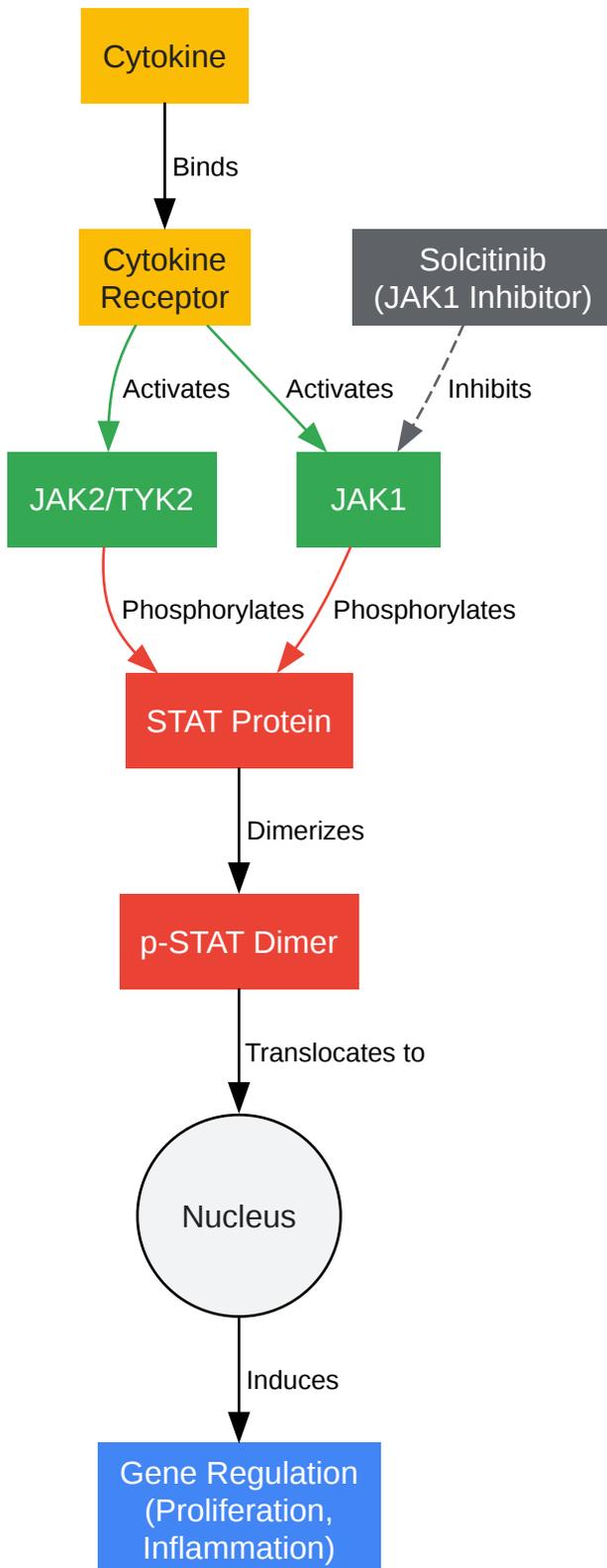
Q2: Why is the sequential addition of solvents so important? Sequential addition allows for a gradual change in solvent polarity, which helps keep the hydrophobic drug molecules in solution. Adding the DMSO stock directly to saline would cause immediate and severe precipitation [1].

Q3: Which formulation should I choose for my animal study?

- **Protocol 1 (PEG300/Tween80/Saline)** is a standard and widely used aqueous-based formulation.
- **Protocol 2 (SBE-β-CD/Saline)** uses a cyclodextrin to encapsulate the drug, which can enhance solubility and stability.
- **Protocol 3 (Corn Oil)** is a non-aqueous option. It is recommended to be chosen carefully, especially if the continuous dosing period exceeds half a month [2]. The choice may depend on your administration route and the specific requirements of your animal model.

Q4: What is the biological target of Solcitinib, and why is it used in psoriasis research? **Solcitinib** is a potent and selective inhibitor of the Janus kinase 1 (JAK1) [1] [2]. It inhibits JAK1 with an IC50 of 9.8 nM and shows selectivity over other JAK family members [1] [2]. The JAK-STAT signaling pathway is a major intracellular pathway for numerous cytokines implicated in the inflammation and epidermal proliferation seen in psoriasis [4] [5] [6]. By blocking JAK1, **Solcitinib** can inhibit the signaling of key pro-inflammatory cytokines, leading to clinical improvement in psoriasis models [1].

The following diagram illustrates the JAK-STAT signaling pathway that **Solcitinib** targets:



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Diagram: JAK-STAT Signaling Pathway and **Solcitinib** Inhibition. **Solcitinib** selectively inhibits JAK1, disrupting the phosphorylation of STAT proteins and subsequent pro-inflammatory gene expression. [4] [5] [6]

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